

An In-depth Guide to the Physicochemical Properties of Cefpiramide Sodium

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Compound of Interest

Compound Name: Cefpiramide (sodium)

Cat. No.: B11934449

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This technical guide provides essential information regarding the molecular weight and chemical formula of Cefpiramide sodium, a third-generation cephalosporin antibiotic. The data presented is intended for researchers, scientists, and professionals engaged in drug development and related fields.

Data Presentation

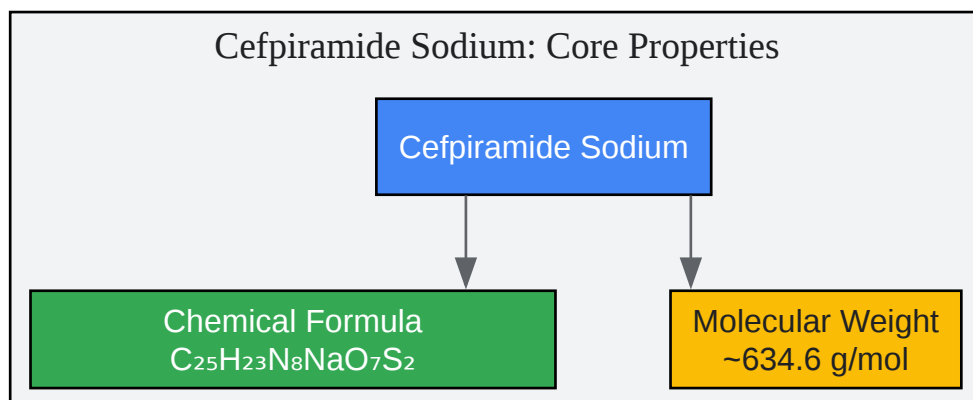
The fundamental physicochemical properties of Cefpiramide sodium are summarized in the table below. This information is critical for a variety of applications, including analytical method development, formulation studies, and dosage calculations.

Identifier	Value
Chemical Formula	$C_{25}H_{23}N_8NaO_7S_2$ [1][2][3]
Molecular Weight	Approximately 634.6 g/mol [1][2][3][4]

Cefpiramide sodium's molecular formula is $C_{25}H_{23}N_8NaO_7S_2$. [1][2][3][5] The reported molecular weight varies slightly across different sources, with values such as 634.6 g/mol , 634.62 g/mol , and 634.628 g/mol being cited. [1][2][4] For practical purposes, a value of 634.6 g/mol is commonly used.

Mandatory Visualization

The following diagram illustrates the direct relationship between the compound and its core chemical identifiers.



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Caption: Relationship between Cefpiramide Sodium and its key identifiers.

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References

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